Technical Support Center: Mass Spectrometry Analysis of Fluorinated Compounds

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Compound of Interest

Compound Name:	*pentafluoropropylamidine*
CAS No.:	*422-62-8*
Cat. No.:	*B1350235*

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Welcome to the technical support center for the mass spectral analysis of fluorinated compounds. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on interpreting complex data and troubleshooting common issues encountered during experimentation.

Part 1: Frequently Asked Questions (FAQs)

This section provides quick answers to common questions regarding the mass spectrometry of fluorinated compounds.

General Questions

Q1: What are the main challenges in analyzing fluorinated compounds by mass spectrometry?

A1: The analysis of fluorinated compounds by mass spectrometry presents several challenges. These include the high ionization potential of fluorine, which can make some compounds difficult to ionize, and the potential for extensive fragmentation, especially with high-energy ionization techniques like electron ionization (EI).[1][2][3][4] Additionally, the ubiquity of some fluorinated compounds, such as per- and polyfluoroalkyl substances (PFAS), in laboratory

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environments can lead to sample contamination.[1] Matrix effects from complex sample matrices can also significantly interfere with the analysis, causing ion suppression or enhancement.[1][5][6]

Q2: Why is electrospray ionization (ESI) in negative mode the preferred ionization technique for many fluorinated compounds like PFAS?

A2: Electrospray ionization (ESI) in negative mode is often preferred for the analysis of acidic fluorinated compounds like perfluorinated carboxylic acids (PFCAs) and sulfonic acids (PFSAs) because these molecules readily deprotonate to form stable anions in solution.[7][8] The high electronegativity of the fluorine atoms stabilizes the negative charge on the functional group, leading to efficient ionization and high sensitivity.

Ionization & Sensitivity

Q3: I'm seeing a weak or no molecular ion peak for my perfluorinated compound in EI-MS. Why?

A3: The high energy of electron ionization (typically 70 eV) often leads to extensive fragmentation of perfluoroalkanes.[9][10] The molecular ion, being energetically unstable, readily breaks apart into smaller, more stable fragments.[9] In many cases, softer ionization techniques like chemical ionization (CI) or field ionization (FI) may be necessary to observe the molecular ion.[9][11]

Q4: My signal intensity is poor. What are the first things I should check?

A4: If you are experiencing poor signal intensity, there are several factors to consider. First, ensure your sample is appropriately concentrated; if it's too dilute, the signal may be too weak, and if it's too concentrated, it could cause ion suppression.[12] The choice of ionization technique and its parameters are also critical for signal intensity.[12] Regular tuning and calibration of your mass spectrometer are essential for optimal performance.[12] Additionally, check for any potential leaks in your system, as this can lead to a loss of sensitivity.[13]

Q5: Are there alternative ionization techniques that could improve my results?

A5: Yes, several alternative ionization techniques can be beneficial for the analysis of fluorinated compounds. UniSpray ionization, for example, has been shown to provide

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enhanced ionization for many PFAS compared to traditional ESI, resulting in increased peak area, response, and signal-to-noise.[8][14] Atmospheric pressure chemical ionization (APCI) can be effective for less polar fluorinated compounds that are not easily ionized by ESI. For elemental fluorine analysis, inductively coupled plasma mass spectrometry (ICP-MS) is a powerful tool, although it faces challenges with fluorine's high ionization potential.[2][3][4][15]

Fragmentation

Q6: What are the most characteristic fragment ions I should look for in the mass spectra of perfluorocarbons?

A6: In the electron ionization (EI) mass spectra of many perfluorocarbons, the trifluoromethyl cation (CF_3^+) at m/z 69 is often the most abundant ion.[9][10] Ions with the general formula $C_nF_{2n+1}^+$ are also typically prominent.[9] For perfluoroalkyl carboxylates and sulfonates analyzed by LC-MS/MS, fragmentation often proceeds through the initial loss of the functional group (e.g., CO_2) followed by complex rearrangements and fragmentation of the perfluoroalkyl chain.[9] The loss of fragments with mass units of 19 (loss of F) and 20 (loss of HF) can also be indicative of fluorinated compounds.[16]

Q7: How can I interpret the complex fragmentation patterns of my fluorinated analyte?

A7: Interpreting the fragmentation patterns of fluorinated compounds can be challenging due to their unique chemical properties. The specific chemical structure of the molecule can lead to several resonance hybrids of carbon-centered radicals, resulting in multiple fragmentation pathways.[17] Sequential losses of radicals and neutral fragments are commonly observed.[17] For complex spectra, high-resolution mass spectrometry (HRMS) is invaluable for determining the elemental composition of fragment ions, which can help in elucidating the fragmentation pathways. Comparing your spectra to library spectra of known fluorinated compounds can also be a useful identification tool.

Chromatography & Contamination

Q8: Why is a delay column recommended for PFAS analysis?

A8: A delay column is recommended in LC-MS systems for PFAS analysis to prevent background contamination from the instrument itself from interfering with the sample results. Many components of an HPLC system, such as PTFE tubing and seals, can contain and leach

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PFAS, which can co-elute with the analytes of interest and lead to artificially high readings. The delay column is installed between the solvent mixer and the injector, and it separates the background PFAS from the injected sample, allowing for their distinct detection.

Q9: I suspect my samples are contaminated. What are common sources of background contamination for fluorinated compounds?

A9: Background contamination is a significant issue in the analysis of ubiquitous fluorinated compounds like PFAS. Common sources in a laboratory environment include PTFE components in the LC system (tubing, frits, seals), sample containers (some plastics and glass vial caps), solvents, reagents, and even the laboratory air. It is crucial to use PFAS-free sample preparation materials and to have a dedicated LC system for PFAS analysis to minimize background contamination.

Matrix Effects

Q10: What are matrix effects and how do they impact the analysis of fluorinated compounds?

A10: Matrix effects are the alteration of ionization efficiency for a target analyte due to the presence of co-eluting compounds from the sample matrix.[5][6] These effects can either suppress or enhance the analyte signal, leading to inaccurate quantification.[5][6] In the analysis of fluorinated compounds in complex matrices like environmental or biological samples, matrix effects are a common and significant challenge.[1][5] For example, in the analysis of sewage, ultra-short- and long-chain perfluorinated carboxylic acids (PFCAs) have been observed to suffer from ionization suppression, while medium-chain PFCAs experience ionization enhancement.[5]

Q11: How can I identify and mitigate matrix effects in my samples?

A11: The presence of matrix effects can be identified by performing a post-extraction addition study, where known amounts of the analyte are spiked into a sample extract and the recovery is measured. To mitigate matrix effects, several strategies can be employed. The use of isotopically labeled internal standards that co-elute with the analytes can effectively compensate for both ion suppression and enhancement.[5] Sample cleanup procedures, such as solid-phase extraction (SPE), can help to remove interfering matrix components.[5] Diluting

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the sample can also reduce the concentration of matrix components, thereby lessening their impact on ionization.

Part 2: In-Depth Troubleshooting Guides

Guide 1: Poor Signal Intensity and Sensitivity

Problem: Low abundance or absence of target analyte peaks.

Probable Causes:

- Inefficient Ionization: The chosen ionization technique or its parameters are not optimal for the analyte.
- Ion Suppression: Co-eluting matrix components are suppressing the ionization of the target analyte.
- Incorrect Instrument Settings: The mass spectrometer is not properly tuned or calibrated, or the acquisition parameters are not appropriate.
- Sample Degradation: The analyte has degraded during sample preparation or storage.
- System Contamination or Leaks: Contaminants in the system can create high background noise, obscuring the analyte signal. Leaks can reduce overall sensitivity.[13][18]

Solutions:

- Optimize Ionization Source Parameters:
  - For ESI: Systematically adjust the capillary voltage, nebulizer gas pressure, drying gas flow rate, and temperature to find the optimal conditions for your analyte.[12]
  - Mobile Phase Additives: The addition of small amounts of modifiers to the mobile phase, such as ammonium acetate or ammonium hydroxide for negative mode ESI, can improve ionization efficiency for some fluorinated compounds.
- Address Potential Ion Suppression:

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- Perform a Matrix Effect Study: Use the post-extraction addition protocol to determine if ion suppression is occurring.
- Improve Sample Cleanup: Implement or refine a sample cleanup procedure, such as solid-phase extraction (SPE), to remove interfering matrix components.[5]
- Chromatographic Separation: Modify your LC gradient to better separate your analyte from co-eluting matrix components.

- Verify Instrument Performance:
  - Tuning and Calibration: Ensure your mass spectrometer is recently and properly tuned and calibrated according to the manufacturer's recommendations.[12]
  - Review Acquisition Parameters: Check that the correct mass range, scan time, and collision energy (for MS/MS) are being used for your target analyte.
- Check for System Leaks and Contamination:
  - Leak Detection: Use an electronic leak detector to check for leaks in the gas lines and at all fittings.[13]
  - Run Blanks: Analyze solvent blanks to check for system contamination. If high background is observed, clean the ion source and transfer optics.[18]

Guide 2: Inconsistent or Non-Reproducible Results

Problem: Poor reproducibility of peak areas and/or retention times between injections.

Probable Causes:

- LC System Instability: Fluctuations in pump pressure, solvent composition, or column temperature.
- Sample Carryover: Residual analyte from a previous injection is present in the current analysis.

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- Inconsistent Sample Preparation: Variability in the sample preparation workflow is introducing errors.
- Background Contamination: Fluctuating levels of background contamination are affecting the results.

Solutions:

- Ensure LC System Stability:
  - System Equilibration: Allow sufficient time for the LC system and column to equilibrate with the initial mobile phase conditions before starting a sequence.
  - Pump Performance: Monitor the pump pressure for any unusual fluctuations that could indicate a problem with the pump seals or check valves.
- Mitigate Sample Carryover:
  - Optimize Wash Solvents: Use a strong wash solvent that can effectively remove the analyte from the injector and column. For highly fluorinated compounds, a mixture of methanol and acetonitrile may be more effective than a single solvent.
  - Increase Wash Volume and Time: Increase the volume of the wash solvent and the duration of the wash step in your autosampler program.
- Validate Sample Preparation:
  - Standard Operating Procedures (SOPs): Develop and strictly follow SOPs for all sample preparation steps to ensure consistency.
  - Quality Control Samples: Include quality control samples with known concentrations in each batch to monitor the performance of the entire analytical method.
- Control Background Contamination:
  - Identify and Eliminate Sources: Systematically investigate and eliminate potential sources of PFAS contamination in your workflow, from sample collection to analysis.

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- Use a Delay Column: If analyzing for PFAS, ensure a delay column is properly installed and functioning.

Guide 3: Identifying and Overcoming Matrix Effects

Problem: Inaccurate quantification due to ion suppression or enhancement.

Probable Causes:

- Co-eluting matrix components interfere with the ionization of the target analyte in the mass spectrometer source.[6]

Solutions:

- Diagnose Matrix Effects:
  - Post-Extraction Addition Study: This is the most direct way to assess matrix effects. A detailed protocol is provided in the "Experimental Protocols" section.
- Mitigation Strategies:
  - Isotopically Labeled Internal Standards: This is the preferred method for correcting matrix effects. A known amount of an isotopically labeled analog of the analyte is added to the sample before extraction. Since the internal standard has nearly identical chemical and physical properties to the native analyte, it will experience the same degree of matrix effect, allowing for accurate correction of the analyte signal.[5]
  - Matrix-Matched Calibration: Prepare calibration standards in a blank matrix that is representative of the samples being analyzed. This helps to compensate for the matrix effects, but it can be challenging to obtain a truly blank matrix.
  - Standard Addition: This method involves adding known amounts of the analyte to the sample itself and creating a calibration curve for each sample. While accurate, it is a time-consuming and labor-intensive approach.[5]
  - Sample Dilution: Diluting the sample extract can reduce the concentration of interfering matrix components to a level where they no longer significantly affect the ionization of the analyte.

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- Enhanced Sample Cleanup: Utilize more rigorous sample cleanup techniques, such as multi-sorbent SPE, to remove a wider range of matrix interferences.[5]

Guide 4: Interpreting Complex Fragmentation Patterns

Problem: Difficulty in identifying and confirming the structure of unknown fluorinated compounds from their MS/MS spectra.

Probable Causes:

- The unique and often complex fragmentation pathways of fluorinated compounds.[17]
- Lack of reference spectra for novel or emerging fluorinated compounds.

Solutions:

- Understand Common Fragmentation Pathways:
  - Perfluoroalkyl Substances (PFAS): For perfluorinated carboxylic acids (PFCAs), a common fragmentation is the loss of the carboxyl group as CO_2. For perfluorinated sulfonic acids (PFSAs), the loss of the sulfonate group (SO_3) is typical. The remaining perfluoroalkyl chain can then undergo further fragmentation.
  - Fluorinated Pharmaceuticals: The fragmentation of fluorinated pharmaceuticals is highly dependent on the overall structure of the molecule. Look for characteristic losses related to the fluorinated moieties, such as the loss of HF or CF_3.
- Utilize High-Resolution Mass Spectrometry (HRMS):
  - Accurate Mass Measurement: HRMS provides highly accurate mass measurements, which can be used to determine the elemental composition of both the precursor and fragment ions. This information is crucial for proposing and confirming fragmentation pathways.
  - Isotopic Pattern Analysis: The isotopic pattern of an ion can provide further confirmation of its elemental composition.
- Leverage Computational Tools:

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- In Silico Fragmentation: Several software packages can predict the fragmentation patterns of a given chemical structure. This can be a valuable tool for comparing theoretical and experimental spectra.

- Complementary Analytical Techniques:
  - Nuclear Magnetic Resonance (NMR) Spectroscopy: For structure elucidation of unknown fluorinated compounds, ^{19}F NMR is a highly specific and powerful technique that can provide detailed information about the fluorine-containing parts of the molecule.[19][20][21]

Part 3: Experimental Protocols

Protocol 1: Solid Phase Extraction (SPE) for PFAS in Water Samples

This is a general protocol and may need to be optimized for specific sample matrices and target analytes.

- Cartridge Conditioning:
  - Pass 5 mL of methanol through the SPE cartridge.
  - Pass 5 mL of reagent water through the cartridge, ensuring the sorbent does not go dry.
- Sample Loading:
  - Load the water sample (e.g., 250 mL) onto the cartridge at a flow rate of approximately 5-10 mL/min.
- Washing:
  - Wash the cartridge with 5 mL of reagent water to remove any hydrophilic interferences.
- Drying:
  - Dry the cartridge by passing nitrogen gas through it for 10-15 minutes.
- Elution:

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- Elute the analytes from the cartridge with 5 mL of methanol or another suitable organic solvent.

- Concentration and Reconstitution:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in a known volume (e.g., 1 mL) of the initial mobile phase.

Protocol 2: Post-Extraction Addition Study to Evaluate Matrix Effects

- Prepare a Blank Matrix Extract: Extract a sample that is known to be free of the target analytes using your validated sample preparation method.
- Prepare a Standard Solution: Prepare a standard solution of your target analytes in a clean solvent.
- Spike the Blank Matrix Extract: Spike the blank matrix extract with the standard solution to achieve a known concentration.
- Prepare a Standard in Clean Solvent: Prepare a standard of the same concentration in the reconstitution solvent.
- Analyze Both Solutions: Analyze both the spiked matrix extract and the standard in clean solvent by LC-MS.
- Calculate Matrix Effect:
  - Matrix Effect (%) = (Peak Area in Spiked Matrix / Peak Area in Clean Solvent) * 100
  - A value of 100% indicates no matrix effect. A value < 100% indicates ion suppression. A value > 100% indicates ion enhancement.

Protocol 3: Basic LC-MS/MS Method Setup for PFAS Analysis

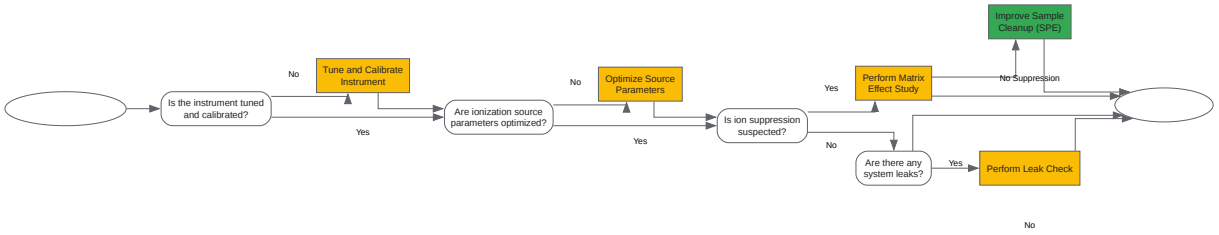
This is a starting point and will require optimization.

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- LC Column: A C18 reversed-phase column is commonly used.[22]
- Mobile Phase A: 10 mM Ammonium acetate in water.
- Mobile Phase B: Methanol.
- Gradient: A typical gradient starts with a high percentage of mobile phase A and gradually increases the percentage of mobile phase B to elute the more hydrophobic PFAS.
- Ionization Mode: Electrospray Ionization (ESI) in negative mode.
- MS/MS Transitions: Use established multiple reaction monitoring (MRM) transitions for the target PFAS analytes.

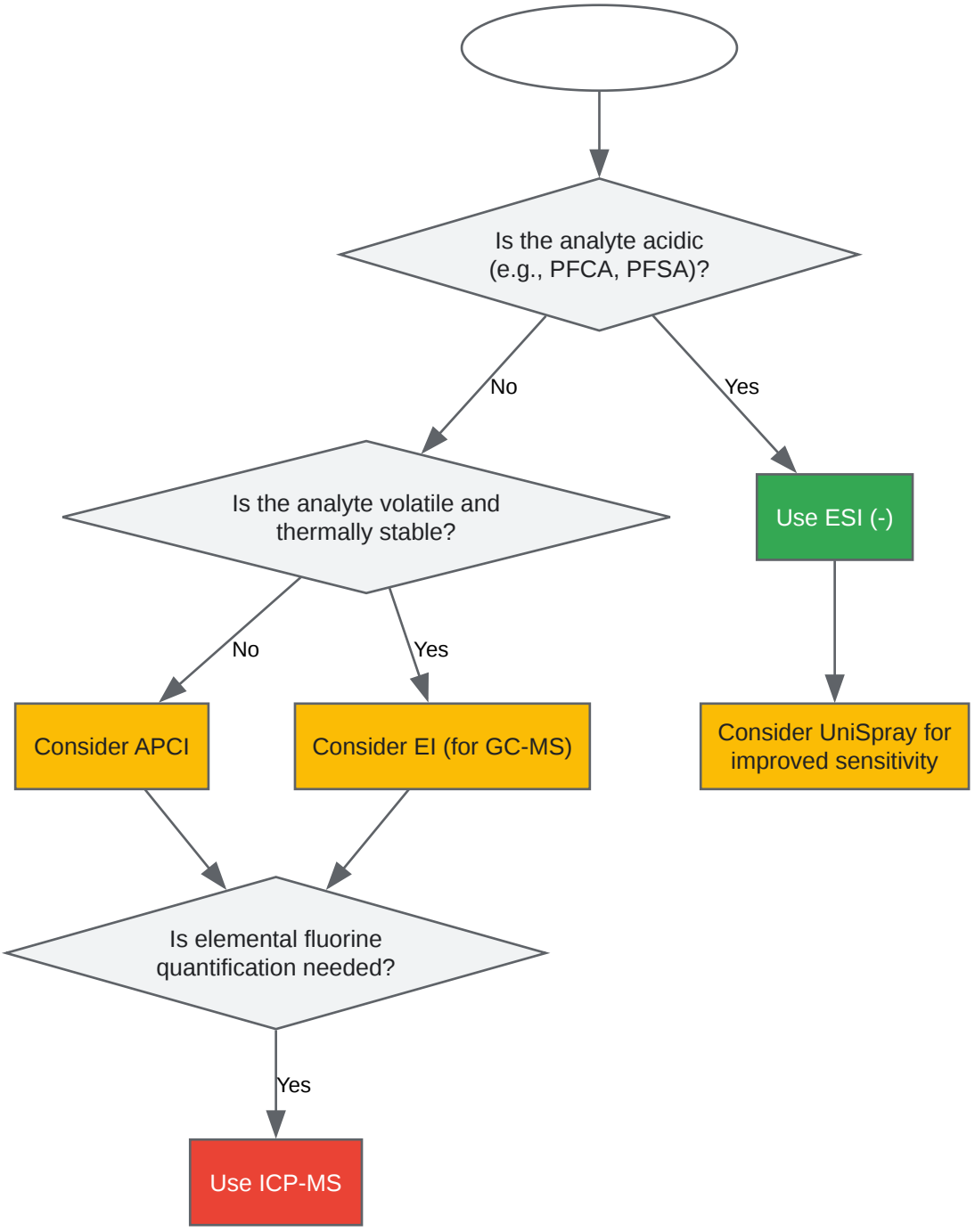
Part 4: Visualizations

Diagrams (Graphviz)



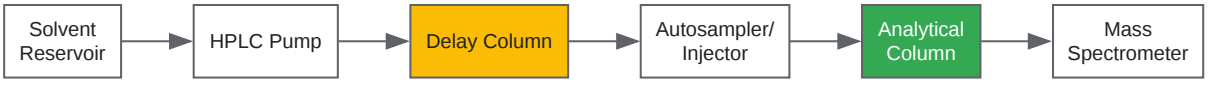
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Caption: Troubleshooting workflow for poor signal intensity.



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Caption: Decision tree for ionization technique selection.



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Caption: LC system with a delay column for PFAS analysis.

Tables

Table 1: Common Adducts in Mass Spectrometry of Fluorinated Compounds (Negative ESI)

Adduct/Loss	Mass Change	Common Occurrence
$[M-H]^-$	-1	Deprotonation of acidic compounds (e.g., PFCAs)
$[M+CH_3COO]^-$	+59	Acetate adduct from mobile phase
$[M+HCOO]^-$	+45	Formate adduct from mobile phase
$[M-HF]^-$	-20	Loss of hydrogen fluoride
$[M-F]^-$	-19	Loss of a fluorine atom

Table 2: Recommended Starting LC-MS/MS Parameters for PFAS Analysis

Parameter	Setting	Rationale
Ionization Mode	ESI Negative	Efficiently ionizes acidic PFAS. [7]
Capillary Voltage	2.5 - 3.5 kV	Optimizes spray stability and ion generation.
Nebulizer Gas	30 - 50 psi	Aids in droplet formation.
Drying Gas Flow	8 - 12 L/min	Facilitates solvent evaporation.
Drying Gas Temp	300 - 400 °C	Promotes desolvation of ions.
Collision Energy	Analyte Dependent	Requires optimization for each MRM transition.

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Table 3: Comparison of Ionization Techniques for Fluorinated Compounds

Technique	Principle	Best Suited For	Advantages	Limitations
ESI	Electrospray Ionization	Polar, ionizable compounds (e.g., PFCAs, PFSAs)	High sensitivity for suitable analytes, soft ionization.	Prone to matrix effects, not suitable for nonpolar compounds.
APCI	Atmospheric Pressure Chemical Ionization	Less polar, thermally stable compounds	Can ionize compounds not amenable to ESI.	Can cause more fragmentation than ESI.
UniSpray	Hybrid ESI/APCI	Broad range of PFAS	Can provide enhanced sensitivity over ESI for some compounds.[8][14]	Newer technique, less established than ESI/APCI.
EI	Electron Ionization	Volatile, thermally stable compounds (GC-MS)	Provides reproducible fragmentation patterns for library matching.	Causes extensive fragmentation, molecular ion often absent.[9][10]
ICP-MS	Inductively Coupled Plasma Mass Spectrometry	Elemental fluorine analysis	Element-specific, can detect all fluorinated compounds.	High ionization potential of fluorine is a challenge, provides no structural information.[2][3][4]

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Part 5: References

- PerkinElmer. (n.d.). LC/MS/MS: Analysis of Perfluoroalkyl and Polyfluoroalkyl Substances in Aqueous Samples by EPA Method 1633. Retrieved from
- Sigma-Aldrich. (n.d.). LC-MS Analysis of PFAS Compounds in EPA Methods 537.1, 533 and 8327. Retrieved from
- McHale, C. (2025, March 10). Current LC/MS Approaches For PFAS Testing with Ultrashort and Long Chain Mixtures. Advanced Materials Technology. Retrieved from
- Sigma-Aldrich. (n.d.). LC-MS Analysis of PFAS Compounds. Retrieved from
- Shimadzu. (n.d.). Analysis of Per-and Polyfluoroalkyl Substances (PFAS) using the LCMS-8050 Triple Quadrupole Mass Spectrometer According to EPA Draft Method 1633. Retrieved from
- Tanen, J. L., White, S. R., Ha, D., & Jorabchi, K. (2019). High-Sensitivity Elemental Mass Spectrometry of Fluorine by Ionization in Plasma Afterglow. Analytical Chemistry, 91(6), 3836–3843. [Link]
- Newton, S. R., McMahen, R. L., St-Arnaud, J. R., O'Neill, G. M., Whitten, J. L., & Muddiman, D. C. (2021). Understanding the Electrospray Ionization Response Factors of Per- and Poly-Fluoroalkyl Substances (PFAS). Analytical and Bioanalytical Chemistry, 414(3), 1227–1234. [Link]
- Li, Y., et al. (2012). Determination and Elimination of Matrix Effect in Analysis of Perfluorinated Acids Using High Performance Liquid Chromatography-Negative Electrospray Tandem Mass Spectrometry. ResearchGate. Retrieved from [Link]
- Waters Corporation. (n.d.). An Alternative Ionization Technique for Perfluorinated Alkyl Substance (PFAS) Analysis: Evaluating UniSpray for Water and Soil Samples. Retrieved from
- BenchChem. (2025). Analytical challenges in the characterization of fluorinated compounds. Retrieved from

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- Nthunya, L. N., et al. (2021). Trends towards Effective Analysis of Fluorinated Compounds Using Inductively Coupled Plasma Mass Spectrometry (ICP-MS). ResearchGate. Retrieved from [Link]
- Nthunya, L. N., et al. (2021). Trends towards Effective Analysis of Fluorinated Compounds Using Inductively Coupled Plasma Mass Spectrometry (ICP-MS). National Institutes of Health. Retrieved from [Link]
- Dowd, S. (2022, May 3). Alternative Ionization Techniques for Analysis of Perfluoroalkyl Substances (PFAS) at Low Levels. [Video]. YouTube. Retrieved from [Link]
- Ask this paper. (2021, February 2). trends-towards-effective-analysis-of-fluorinated-compounds-using-inductively-coupled-plasma-mass-spectrometry-icp-ms. Bohrium. Retrieved from
- National Institutes of Health. (n.d.). Fluorinated Pharmaceutical and Pesticide Photolysis: Investigating Reactivity and Identifying Fluorinated Products by Combining Computational Chemistry,19F NMR, and Mass Spectrometry. Retrieved from [Link]
- Unknown. (n.d.). CHAPTER 2 Fragmentation and Interpretation of Spectra. Retrieved from
- Organtini, K., Oehrle, S., & Rosnack, K. (2021). An alternative ionization technique for LC-MS/MS analysis of perfluoroalkyl substances (PFAS) in environmental samples. Waters Corporation. Retrieved from
- PubMed. (2020, October 15). Electron ionization induced fragmentation of fluorinated derivatives of bisphenols. Retrieved from [Link]
- BenchChem. (2025, December). Technical Support Center: Interpreting Complex Fragmentation Patterns in Fluorocarbon Mass Spectra. Retrieved from
- Canadian Science Publishing. (n.d.). The Chemical Ionization Mass Spectra of Fluorotoluenes. Retrieved from [Link]
- Mohler, F. L., Bloom, E. G., Wells, E. J., Lengel, J. H., & Wise, C. E. (1949). Mass spectra of fluorocarbons. Journal of Research of the National Bureau of Standards, 43(1), 57.

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- ResearchGate. (2025, October 29). Electron ionization induced fragmentation of fluorinated derivatives of bisphenols. Retrieved from [Link]
- ResearchGate. (n.d.). Electrospray Ionization in Mass Spectrometry. Retrieved from [Link]
- Unknown. (n.d.). The Chemical Ionization Mass Spectra of Fluorotoluenes. Retrieved from
- Royal Society of Chemistry. (n.d.). Evaluation of iodide chemical ionization mass spectrometry for gas and aerosol-phase per- and polyfluoroalkyl substances (PFAS) analysis. Retrieved from [Link]
- ResearchGate. (2024, April 25). Exploring Negative Chemical Ionization of Per- and Polyfluoroalkyl Substances via a Liquid Electron Ionization LC-MS Interface. Retrieved from [Link]
- Sci-Hub. (n.d.). Understanding the electrospray ionization response factors of per- and poly-fluoroalkyl substances (PFAS). Retrieved from [Link]
- LCGC International. (2025, January 29). Detecting Fluorinated Residuals Using Liquid Chromatography–High-Resolution Mass Spectrometry. Retrieved from [Link]
- PubMed. (2025, July 9). Revealing organofluorine contamination in effluents and surface waters with complementary analytical approaches: Fluorine-19 nuclear magnetic resonance spectroscopy (19F-NMR) and liquid chromatography-tandem mass spectrometry (LC-MS/MS). Retrieved from [Link]
- PubMed. (2019, April 11). Novel non-targeted analysis of perfluorinated compounds using fluorine-specific detection regardless of their ionisability (HPLC-ICPMS/MS-ESI-MS). Retrieved from [Link]
- ACS Publications. (2025, July 8). Revealing Organofluorine Contamination in Effluents and Surface Waters with Complementary Analytical Approaches: Fluorine-19 Nuclear Magnetic Resonance Spectroscopy (19F-NMR) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Retrieved from [Link]
- ResearchGate. (2024, June 6). Occurrence and Consequences of Matrix Effects in Simultaneous Multi-class LC-MS/MS Determination of Pesticides, Pharmaceuticals and

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Perfluoroalkylsubstances in Different Types of Groundwater. Retrieved from [Link]

- wisdomlib. (2025, September 21). Organofluorine compounds: Significance and symbolism. Retrieved from [Link]
- G-M-I, Inc. (2023, September 11). Mass Spectrometry Troubleshooting and Common Issues. Retrieved from [Link]
- World Scientific Publishing. (n.d.). Chapter 12: Liquid Chromatography–Mass Spectrometry for the Analysis of Perfluorinated Compounds in Water Samples. Retrieved from [Link]
- NorthEast BioLab. (n.d.). What are Matrix Effect in Liquid Chromatography Mass Spectrometry?. Retrieved from [Link]
- GenTech Scientific. (2021, January 4). A Guide To Troubleshooting Mass Spectrometry. Retrieved from [Link]
- ACS Publications. (2011, June 30). Liquid Chromatography/Mass Spectrometry Method for Determination of Perfluorooctane Sulfonyl Fluoride upon Derivatization with Benzylamine. Retrieved from [Link]
- MDPI. (n.d.). Per- and Polyfluoroalkyl Substance (PFAS) Occurrence in Gunpowder River Watershed in Maryland United States. Retrieved from [Link]
- LCGC International. (2023, February 1). Analyzing Organofluorine Compounds in the Environment Using Combustion Ion Chromatography (CIC) and Other Methods. Retrieved from [Link]
- Agilent. (2018, November 29). Mass Spec Troubleshooting: What to Check When Your Results Go Wrong. Retrieved from [Link]

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. Trends towards Effective Analysis of Fluorinated Compounds Using Inductively Coupled Plasma Mass Spectrometry (ICP-MS) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Trends towards Effective Analysis of Fluorinated Compounds Using Inductively Coupled Plasma Mass Spectrometry (ICP-MS): Full Paper PDF & Summary | Bohrium [bohrium.com]
- 5. researchgate.net [researchgate.net]
- 6. nebiolab.com [nebiolab.com]
- 7. Understanding the Electrospray Ionization Response Factors of Per- and Poly-Fluoroalkyl Substances (PFAS) - PMC [pmc.ncbi.nlm.nih.gov]
- 8. waters.com [waters.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 11. cdnsciencepub.com [cdnsciencepub.com]
- 12. gmi-inc.com [gmi-inc.com]
- 13. gentechscientific.com [gentechscientific.com]
- 14. lcms.cz [lcms.cz]
- 15. pubs.acs.org [pubs.acs.org]
- 16. whitman.edu [whitman.edu]
- 17. Electron ionization induced fragmentation of fluorinated derivatives of bisphenols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. agilent.com [agilent.com]
- 19. Fluorinated Pharmaceutical and Pesticide Photolysis: Investigating Reactivity and Identifying Fluorinated Products by Combining Computational Chemistry,19F NMR, and Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 20. Revealing organofluorine contamination in effluents and surface waters with complementary analytical approaches: Fluorine-19 nuclear magnetic resonance spectroscopy (19F-NMR) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) [pubs.usgs.gov]

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- 21. pubs.acs.org [pubs.acs.org]
- 22. halocolumns.com [halocolumns.com]
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Contact our Ph.D. Support Team for a compatibility check